

Application Notes and Protocols for FGA146 Delivery in In Vitro Studies

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Compound of Interest

Compound Name: FGA146

Cat. No.: B12377536

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Introduction

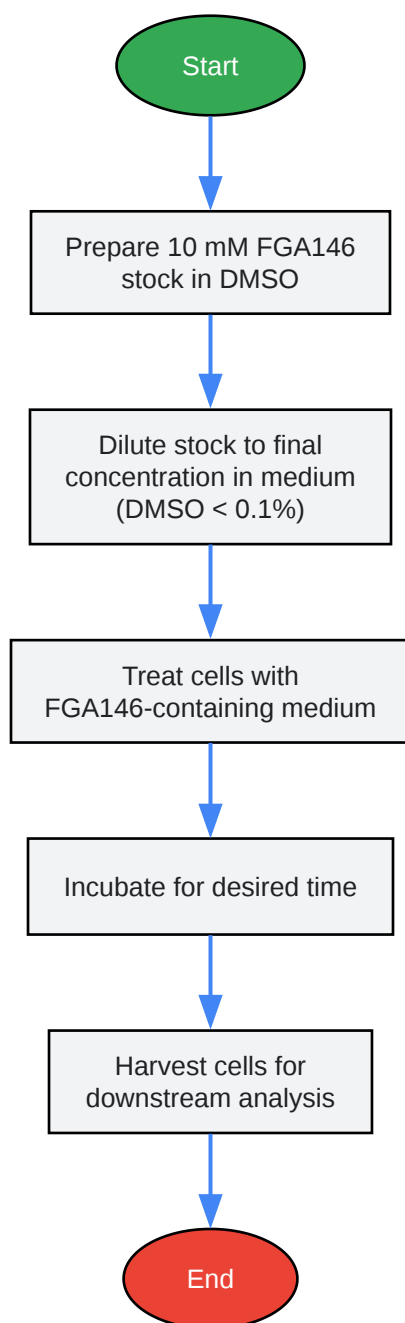
FGA146 is a novel synthetic compound that has demonstrated significant potential in preclinical in vitro studies as a modulator of the cGAS-STING (Cyclic GMP-AMP Synthase - Stimulator of Interferon Genes) signaling pathway.[1] This pathway is a critical component of the innate immune system, responsible for detecting cytosolic DNA and initiating an immune response.[1][2] Dysregulation of the STING pathway has been implicated in various diseases, including autoimmune disorders and cancer. **FGA146**'s ability to modulate this pathway makes it a promising candidate for therapeutic development.

These application notes provide detailed protocols for the delivery of **FGA146** in various in vitro settings to aid researchers in studying its mechanism of action and therapeutic potential.

Mechanism of Action and Signaling Pathway

FGA146 acts as an antagonist of the High Mobility Group A1 (HMGA1) protein. HMGA1 is a chromatin remodeling protein that has been shown to suppress the transcription of STING.[3] By inhibiting HMGA1, **FGA146** effectively removes this transcriptional repression, leading to increased STING expression. This, in turn, enhances the cellular response to cytosolic DNA, resulting in the increased production of type I interferons and other pro-inflammatory cytokines.

The proposed signaling pathway for **FGA146**'s activity is as follows:



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References

- 1. biorxiv.org [biorxiv.org]
- 2. biorxiv.org [biorxiv.org]
- 3. High mobility group A1 (HMGA1) promotes esophageal squamous cell carcinoma progression by inhibiting STING-mediated anti-tumor immunity [ideas.repec.org]
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